

Personal protective equipment for handling **N1,N3-Dimethylbenzene-1,3-diamine**

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Compound of Interest

Compound Name: **N1,N3-Dimethylbenzene-1,3-diamine**

Cat. No.: **B185354**

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Essential Safety and Handling Guide for **N1,N3-Dimethylbenzene-1,3-diamine**

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal protocols for **N1,N3-Dimethylbenzene-1,3-diamine** (CAS RN: 14814-75-6). Adherence to these procedures is essential for ensuring a safe laboratory environment.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **N1,N3-Dimethylbenzene-1,3-diamine**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ N ₂	--INVALID-LINK--[1]
Molecular Weight	136.19 g/mol	--INVALID-LINK--[1]
Physical Form	Liquid	--INVALID-LINK--
Boiling Point	85-86 °C @ 1 Torr	--INVALID-LINK--[1]
Storage Temperature	Room Temperature	--INVALID-LINK--

Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield. [2]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Viton®), a lab coat, and closed-toe shoes. [2]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Detailed Experimental Protocol: Safe Handling and Disposal

The following protocol outlines the procedural steps for the safe handling and disposal of **N1,N3-Dimethylbenzene-1,3-diamine** in a laboratory setting.

Preparation and Engineering Controls

- Ventilation: All work with **N1,N3-Dimethylbenzene-1,3-diamine** must be conducted in a certified chemical fume hood.[\[2\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.
- Spill Kit: Have a chemical spill kit rated for amines readily available.

Handling Procedure

- Don PPE: Before handling the chemical, put on all required PPE as specified in the table above.
- Chemical Dispensing:
 - Dispense the required amount of the liquid in the chemical fume hood.

- Use a calibrated pipette or a graduated cylinder for accurate measurement.
- Avoid splashing.
- Reaction Setup:
 - If the chemical is to be used in a reaction, ensure the glassware is clean, dry, and free of contaminants.
 - Perform all additions and transfers within the fume hood.
- Post-Handling:
 - Tightly seal the container of **N1,N3-Dimethylbenzene-1,3-diamine** immediately after use.
[\[2\]](#)
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical using an appropriate solvent (e.g., ethanol), followed by soap and water.
 - Wash hands thoroughly with soap and water after removing gloves.
[\[2\]](#)

Storage

- Container: Store in the original, tightly sealed container.
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. Store in a dark place under an inert atmosphere.
[\[1\]](#)

Disposal Plan

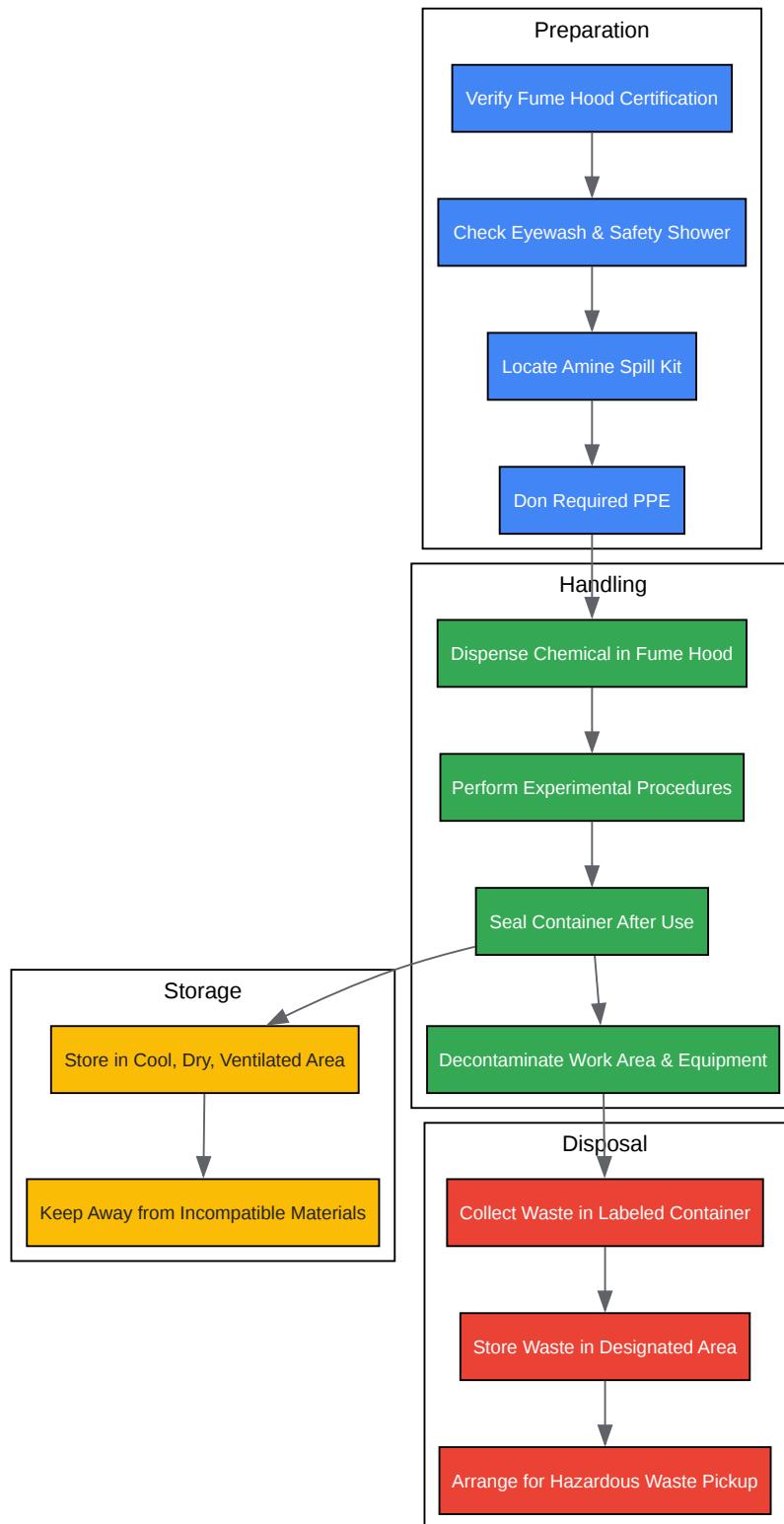
- Waste Collection:
 - Collect all waste containing **N1,N3-Dimethylbenzene-1,3-diamine** in a dedicated, labeled, and sealed waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Waste Disposal:

- Dispose of the chemical waste through your institution's hazardous waste management program.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the safe handling of **N1,N3-Dimethylbenzene-1,3-diamine**.

Safe Handling Workflow for N1,N3-Dimethylbenzene-1,3-diamine

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of N1,N3-Dimethylbenzene-1,3-diamine.**

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References

- 1. lookchem.com [lookchem.com]
- 2. file.bldpharm.com [file.bldpharm.com]
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